

Sequosempervirin D: A Technical Overview of its Discovery and Natural Source

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sequosempervirin D

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Introduction

Sequosempervirin D is a naturally occurring norlignan compound that was first identified as part of a group of related molecules isolated from the coastal redwood tree, *Sequoia sempervirens*. This technical guide provides a comprehensive overview of the discovery, natural source, and available biological activity data related to **Sequosempervirin D** and its analogs. The information is intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Discovery and Natural Source

Sequosempervirin D was discovered as one of six new norlignans, named sequosempervirins B-G, isolated from the branches and leaves of *Sequoia sempervirens* (D. Don) Endl.[1]. The discovery was the result of phytochemical investigation of this coniferous tree, which is known for its rich composition of secondary metabolites. The isolation and structure elucidation of these compounds were reported by Zhang and colleagues in 2005[1]. The structures of these norlignans were determined using a combination of spectroscopic techniques, primarily high-resolution mass spectrometry (HR-MS) and various one- and two-dimensional nuclear magnetic resonance (NMR) methods[1].

Table 1: Norlignans Discovered alongside **Sequosempervirin D** from *Sequoia sempervirens*

Compound Name	Molecular Formula
Sequo sempervirin B	C ₁₇ H ₁₈ O ₄
Sequo sempervirin C	C ₁₇ H ₂₀ O ₄
Sequo sempervirin D	C ₁₇ H ₂₀ O ₅
Sequo sempervirin E	C ₁₈ H ₂₂ O ₅
Sequo sempervirin F	C ₁₈ H ₂₀ O ₅
Sequo sempervirin G	C ₁₈ H ₂₀ O ₆
Agatharesinol	C ₁₈ H ₂₂ O ₄
Agatharesinol acetonide	C ₂₁ H ₂₆ O ₄
Sugiresinol	C ₁₉ H ₂₂ O ₅

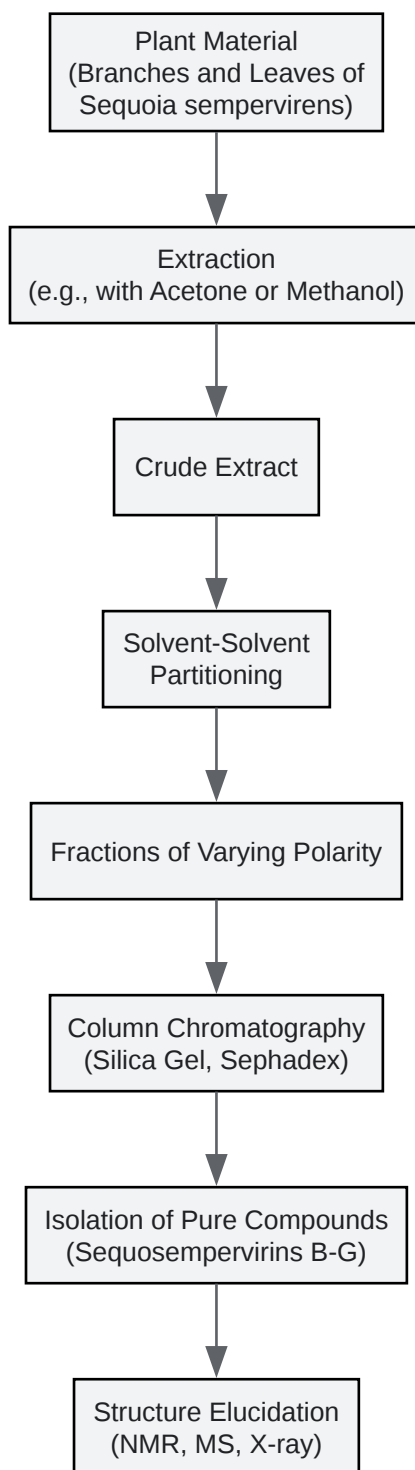
Data compiled from Zhang et al., 2005^[1].

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Sequo sempervirin D** are contained within the primary research article by Zhang et al. (2005). Unfortunately, the full text of this article is not publicly available, limiting the ability to provide the explicit, step-by-step methodologies. However, a general workflow for the isolation of norlignans from a plant source can be inferred and is presented below.

General Isolation and Purification Workflow

The isolation of **Sequo sempervirin D** and its analogs from *Sequoia sempervirens* would typically follow a multi-step process involving extraction, fractionation, and chromatography.



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A generalized workflow for the isolation of norlignans from plant material.

Biological Activity

While specific biological activity data for **Sequo sempervirin D** is not detailed in the available literature, the initial study by Zhang et al. (2005) reports on the bioactivity of the extracts and some of the isolated compounds.

The acetone extract of *Sequoia sempervirens* demonstrated antifungal activity against *Candida glabrata* with an IC50 value of 15.98 µg/mL[1]. Additionally, both the acetone and methanol extracts showed inhibitory activity against the proteolytic enzyme cathepsin B, with IC50 values of 4.58 and 5.49 µg/mL, respectively[1].

Among the isolated norlignans, agatharesinol acetonide exhibited anticancer activity against the A549 non-small-cell lung cancer cell line, with an IC50 value of 27.1 µM[1]. The bioactivity of **Sequo sempervirin D** itself was not specified in the abstract of the primary publication. Further research would be required to elucidate the specific pharmacological properties of this compound.

Table 2: Reported Biological Activities of *Sequoia sempervirens* Extracts and Related Compounds

Sample	Activity Type	Target	IC50 Value
Acetone Extract	Antifungal	<i>Candida glabrata</i>	15.98 µg/mL
Acetone Extract	Enzyme Inhibition	Cathepsin B	4.58 µg/mL
Methanol Extract	Enzyme Inhibition	Cathepsin B	5.49 µg/mL
Agatharesinol acetonide	Anticancer	A549 cell line	27.1 µM

Data from Zhang et al., 2005[1].

Signaling Pathways and Mechanisms of Action

Currently, there is no available information in the scientific literature regarding the specific signaling pathways or mechanisms of action for **Sequo sempervirin D**. The reported anticancer activity of the related compound, agatharesinol acetonide, suggests a potential for interaction with cellular pathways involved in cancer cell proliferation and survival. However, without further studies, any proposed mechanism would be speculative.

Conclusion

Sequosempervirin D is a member of a series of norlignans isolated from the branches and leaves of the coastal redwood, *Sequoia sempervirens*. While its discovery and chemical characterization have been reported, detailed information on its specific biological activities and mechanisms of action remains to be elucidated. The bioactivity of extracts from its natural source and of a related norlignan suggests that **Sequosempervirin D** and its analogs may be of interest for further investigation in the context of antifungal and anticancer drug discovery. Future research should focus on the total synthesis of **Sequosempervirin D** to enable more extensive biological screening and mechanistic studies.

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References

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- To cite this document: BenchChem. [Sequosempervirin D: A Technical Overview of its Discovery and Natural Source]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602808#sequosempervirin-d-discovery-and-natural-source]

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